

# Safety and handling of Methyl 4-aminocyclohexanecarboxylate

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## Compound of Interest

Compound Name: Methyl 4-aminocyclohexanecarboxylate

Cat. No.: B065742

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An In-depth Technical Guide to the Safe Handling of **Methyl 4-aminocyclohexanecarboxylate**

## Introduction: A Core Moiety in Modern Synthesis

**Methyl 4-aminocyclohexanecarboxylate**, existing as cis and trans isomers, is a bifunctional alicyclic compound that serves as a crucial building block in medicinal chemistry and drug development.<sup>[1]</sup> Its rigid cyclohexane scaffold provides a defined three-dimensional vector for substituents, making it an invaluable component in the synthesis of complex, biologically active molecules.<sup>[1]</sup> The presence of both a primary amine and a methyl ester allows for orthogonal chemical modifications, enabling its incorporation into a diverse range of pharmaceutical compounds.<sup>[1]</sup> This guide focuses primarily on the hydrochloride salt of the trans isomer (CAS No: 61367-07-5), for which comprehensive safety data is most readily available, while providing insights applicable to related forms.<sup>[2]</sup>

This document is intended for researchers, chemists, and drug development professionals. It moves beyond standard safety data sheets to provide a deeper, field-proven understanding of the causality behind safety protocols, ensuring a self-validating system of laboratory practice.

## Section 1: Physicochemical and Toxicological Profile

A foundational understanding of a compound's properties is the bedrock of its safe handling. **Methyl 4-aminocyclohexanecarboxylate** hydrochloride is typically encountered as a white to off-white crystalline powder.[2] Its properties dictate the necessary engineering controls, personal protective equipment, and emergency responses.

## 1.1: Key Physicochemical Data

The following table summarizes the essential properties of Methyl trans-4-aminocyclohexanecarboxylate hydrochloride.

Property	Value	Source(s)
Chemical Name	Methyl trans-4-aminocyclohexanecarboxylate hydrochloride	[3][4]
Synonyms	Trans-4-amino-cyclohexanecarboxylic acid methyl ester hydrochloride	[5]
CAS Number	61367-07-5	[4][5]
Molecular Formula	C <sub>8</sub> H <sub>16</sub> ClNO <sub>2</sub>	[4][5]
Molecular Weight	193.67 g/mol	[4][5]
Appearance	White crystalline powder	[2]
Boiling Point	255.4°C at 760 mmHg	[6]
Melting Point	140-142°C	[6]
Flash Point	108.3°C	[6]
Solubility	Soluble in water. Soluble in polar organic solvents (alcohols, ketones).	[6]
Stability	Stable under recommended storage conditions.	[5]

## 1.2: Hazard Identification and GHS Classification

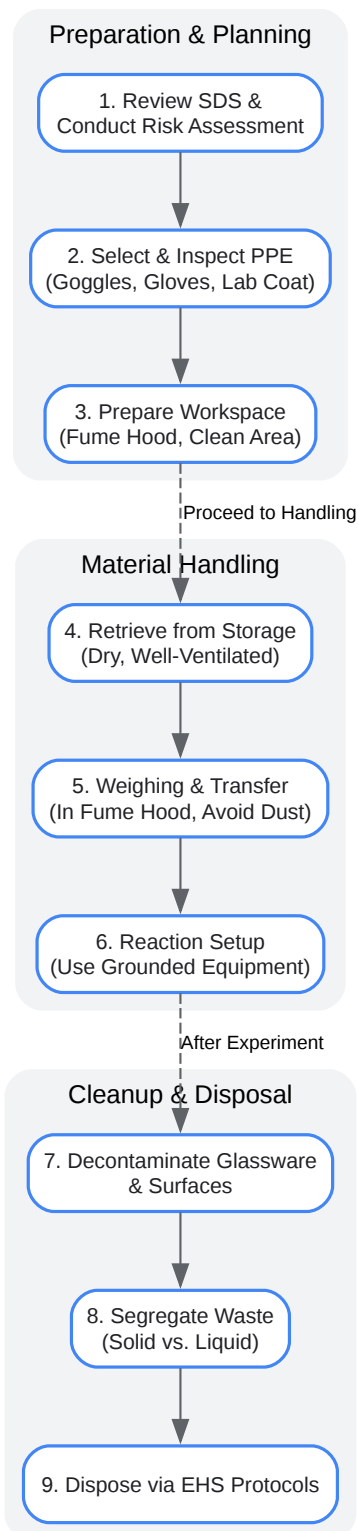
The primary documented hazard for the hydrochloride salt is its potential to cause serious eye damage.<sup>[4]</sup> As a fine powder, it also presents an inhalation risk.

- GHS Classification:
  - Serious Eye Damage/Eye Irritation, Category 1 (H318): Causes serious eye damage.<sup>[4]</sup>
- Potential Health Effects:
  - Eye Contact: Direct contact can cause severe irritation and potentially irreversible damage.<sup>[3][4]</sup>
  - Skin Contact: May cause skin irritation upon prolonged or repeated contact.<sup>[5]</sup>
  - Inhalation: Inhalation of dust may cause respiratory tract irritation.<sup>[5]</sup>
  - Ingestion: Harmful if swallowed is not a primary classification, but ingestion should always be avoided through good laboratory practice.<sup>[3]</sup>

## Section 2: The Core Protocol: A Lifecycle Approach to Safe Handling

Safe handling is not a single action but a complete workflow, from receiving the material to its final disposal. The following diagram and protocols outline this lifecycle.

## Workflow for Safe Handling of Methyl 4-aminocyclohexanecarboxylate

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Caption: Logical workflow for the safe handling of chemical reagents.

## 2.1: Exposure Controls and Personal Protection

Engineering controls are the first line of defense, supplemented by appropriate Personal Protective Equipment (PPE).

- Engineering Controls:
  - Ventilation: Always handle **Methyl 4-aminocyclohexanecarboxylate** powder in a certified chemical fume hood to minimize inhalation risk.<sup>[5]</sup> Provide appropriate exhaust ventilation at places where dust is formed.<sup>[5]</sup>
  - Safety Stations: Ensure an eyewash station and safety shower are readily accessible and have been recently tested.<sup>[7]</sup>
- Personal Protective Equipment (PPE):
  - Eye and Face Protection: Chemical safety goggles or safety glasses with side-shields conforming to EN166 or OSHA's 29 CFR 1910.133 standards are mandatory.<sup>[3]</sup><sup>[7]</sup> The primary hazard is severe eye damage, making this the most critical piece of PPE.
  - Hand Protection: Wear chemically resistant, impervious gloves (e.g., nitrile rubber). Inspect gloves for tears or holes before each use.<sup>[3]</sup> Glove selection should be based on the breakthrough time and permeation rate for the specific tasks and solvents used.
  - Skin and Body Protection: A standard laboratory coat is required. For tasks with a higher risk of spills, a chemically resistant apron may be necessary. Wear long-sleeved clothing.<sup>[3]</sup>

## 2.2: Step-by-Step Protocol for Weighing and Transfer

This protocol is designed to mitigate the primary risks of aerosolization and contamination.

- Preparation: Don the required PPE (safety goggles, nitrile gloves, lab coat).
- Work Area: Perform all operations within a chemical fume hood with the sash at the lowest practical height.

- **Static Control:** Use an anti-static weigh boat or an ionizing bar if available, as fine powders can be electrostatically charged, leading to dispersal.
- **Transfer:** Open the main container inside the hood. Use a clean spatula to carefully transfer the approximate amount of powder to a tared weigh boat or beaker. Do not "pour" the powder, as this creates dust.
- **Weighing:** Close the main container immediately. Record the weight.
- **Dissolution:** If the next step is dissolution, add the solvent to the powder in the weigh vessel slowly to avoid splashing.
- **Cleanup:** Carefully wipe down the spatula, balance, and surrounding surfaces with a damp cloth to collect any stray powder. Dispose of the cloth and any contaminated items (like weigh boats) in the designated solid chemical waste container.
- **Doffing PPE:** Remove gloves and wash hands thoroughly with soap and water after completing the task.<sup>[3]</sup>

## 2.3: Storage and Incompatibility

Proper storage is crucial for maintaining the compound's integrity and preventing hazardous reactions.

- **Conditions:** Store in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[3][5]</sup> The hydrochloride salt is hygroscopic; moisture absorption can lead to clumping and affect reactivity.
- **Incompatible Materials:** Keep separate from strong oxidizing agents, acids, acid chlorides, and acid anhydrides.<sup>[5]</sup> Contact with strong bases will deprotonate the ammonium salt, liberating the free amine.

## Section 3: Emergency and Disposal Procedures

Preparedness is key to mitigating the impact of an accidental release or exposure.

### 3.1: First-Aid Measures

Immediate and correct action can significantly reduce the severity of an injury.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[3][5] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Skin Contact:** Take off contaminated clothing. Wash the affected area immediately with soap and plenty of water.[5][8] If irritation develops or persists, seek medical attention.
- **Inhalation:** Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration.[5][8] Seek medical attention if symptoms occur.
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth thoroughly with water.[5][7] Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## 3.2: Accidental Release Measures (Spills)

- **Personal Precautions:** Evacuate the immediate area. Ensure adequate ventilation. Wear all required PPE, including respiratory protection if the spill is large or ventilation is poor. Avoid breathing dust.[5]
- **Containment and Cleanup:** For a solid spill, gently sweep or scoop the material into a suitable, labeled container for disposal.[3][5] Avoid actions that create dust. Do not let the product enter drains.[5] After the bulk material is removed, decontaminate the area with a wet cloth.

## 3.3: Fire-Fighting Measures

- **Extinguishing Media:** Use extinguishing measures appropriate for the surrounding fire. Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide are suitable.[3][5]
- **Specific Hazards:** Thermal decomposition can release irritating and toxic gases, including carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), and hydrogen chloride gas.[3][5]
- **Protective Equipment:** Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[3]

## 3.4: Disposal Considerations

All chemical waste must be handled as hazardous.

- Procedure: Dispose of waste material and contaminated packaging in accordance with all applicable federal, state, and local environmental regulations.[9] Do not mix with other waste. Waste should be collected in properly labeled, sealed containers and transferred to the institution's environmental health and safety (EHS) office for disposal.

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